

physicochemical properties of N-Propylformamide

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Compound of Interest

Compound Name: *N-Propylformamide*

CAS No.: 6281-94-3

Cat. No.: B14739230

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An In-Depth Technical Guide to the Physicochemical Properties of **N-Propylformamide**

Abstract

N-Propylformamide (CAS No: 6281-94-3) is a secondary amide that presents a unique combination of polarity, hydrogen bonding capability, and alkyl character. These features make it a subject of interest as a specialized polar aprotic solvent, a reagent in organic synthesis, and a structural motif in medicinal chemistry. This guide provides a comprehensive overview of the core physicochemical properties of **N-Propylformamide**, offering field-proven insights for researchers, scientists, and drug development professionals. We delve into its structural and electronic characteristics, physical and thermal properties, solubility profile, and spectroscopic signatures. Furthermore, this document outlines self-validating experimental protocols for the determination of key parameters, ensuring technical accuracy and reproducibility in the laboratory.

Introduction to N-Propylformamide Overview and Significance

N-Propylformamide belongs to the class of N-alkylated amides, positioned between the simpler N-methylformamide and more complex, sterically hindered amides. Its molecular structure, featuring a formyl group, a secondary amine, and a propyl chain, imparts a distinct set of properties. The presence of both a hydrogen bond donor (N-H) and acceptor (C=O) allows for self-association and interaction with other polar molecules, while the propyl group provides a degree of lipophilicity. This balance is critical for its applications, influencing its solvent power, reactivity, and potential role in molecular recognition at a biological interface. Understanding these fundamental properties is paramount for its effective application in chemical synthesis, process chemistry, and the rational design of new chemical entities.

Chemical Identity

A precise understanding of a compound begins with its unambiguous identification. The key identifiers for **N-Propylformamide** are summarized below.

Identifier	Value	Source(s)
Chemical Name	N-Propylformamide	[1][2][3]
CAS Number	6281-94-3	[1][2][3][4]
Molecular Formula	C ₄ H ₉ NO	[1][2][3][4]
Molecular Weight	87.12 g/mol	[1][2][3][4]
Canonical SMILES	CCCNC=O	[3][5][6]
InChIKey	SUUDTPGCUKBECW-UHFFFAOYSA-N	[3][5][6]

Molecular Structure

The geometry and electronic distribution of **N-Propylformamide** are foundational to its physical and chemical behavior. The amide bond exhibits significant double bond character due to resonance, resulting in a planar arrangement of the O-C-N-H atoms. This planarity restricts rotation around the C-N bond.

Caption: Molecular structure of **N-Propylformamide**.

Core Physicochemical Properties

The utility of a chemical compound in research and development is largely dictated by its physical properties. These parameters govern its behavior as a solvent, its suitability for specific reaction conditions, and its potential pharmacokinetic profile.

Property	Value	Unit	Source(s)
Physical State	Liquid	-	Assumed at STP
Boiling Point	197.2	°C (at 760 mmHg)	[4]
Density	0.865	g/cm ³	[4]
Flash Point	96.8	°C	[4]
Refractive Index	1.399	-	[4]
Vapor Pressure	0.383	mmHg (at 25°C)	[4]
XLogP3	0.4	-	[3]
Topological Polar Surface Area (TPSA)	29.1	Å ²	[1][3]
Rotatable Bond Count	2	-	[1]

Expert Insights: The relatively high boiling point is a direct consequence of intermolecular hydrogen bonding between the N-H and C=O groups of adjacent molecules. The Topological Polar Surface Area (TPSA) of 29.1 Å² is a calculated value relevant to drug development, suggesting the molecule has properties conducive to cell membrane permeability. The octanol-water partition coefficient (XLogP3) of 0.4 indicates a balanced hydrophilic-lipophilic character. [1][3]

Solubility Profile

The ability of **N-Propylformamide** to dissolve various solutes is a key aspect of its application as a solvent. Its structure allows it to engage in hydrogen bonding, dipole-dipole interactions, and van der Waals forces.

- **Aqueous Solubility:** While specific quantitative data is not readily available in the provided search results, the presence of the polar formamide group suggests it is likely miscible with or highly soluble in water.[5]
- **Organic Solvents:** It is expected to be soluble in a wide range of polar organic solvents such as alcohols, ketones, and other amides (e.g., DMF). Its solubility in nonpolar solvents like hexanes would likely be more limited due to the polarity of the formamide group. A comprehensive understanding of solubility is crucial for applications in synthesis and purification.[7][8]

Spectroscopic and Analytical Characterization

Spectroscopic data provides an empirical fingerprint for the identification and structural elucidation of **N-Propylformamide**.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: One would expect characteristic signals for the propyl chain (a triplet for the terminal CH_3 , a sextet for the central CH_2 , and a triplet for the CH_2 adjacent to the nitrogen). The N-H proton would appear as a broad singlet, and the formyl proton ($\text{H}-\text{C}=\text{O}$) would be a distinct singlet further downfield.
 - ^{13}C NMR: The spectrum would show four distinct carbon signals: three for the propyl group and one for the carbonyl carbon, which would be the most deshielded.[3]
- **Infrared (IR) Spectroscopy:** Key absorptions would confirm the presence of principal functional groups. Expected peaks include a strong $\text{C}=\text{O}$ stretching vibration (around $1650\text{--}1680\text{ cm}^{-1}$), an N-H stretching vibration (around 3300 cm^{-1}), and C-H stretching vibrations from the propyl group (around $2800\text{--}3000\text{ cm}^{-1}$).[9]
- **Mass Spectrometry:** The molecular ion peak (M^+) would be observed at an m/z corresponding to its molecular weight (87.12). Fragmentation patterns would likely involve cleavage of the propyl chain and the amide bond.[6]

Experimental Protocols for Property Determination

To ensure scientific integrity, all experimental protocols must be designed as self-validating systems. This involves rigorous calibration, control of variables, and replication.

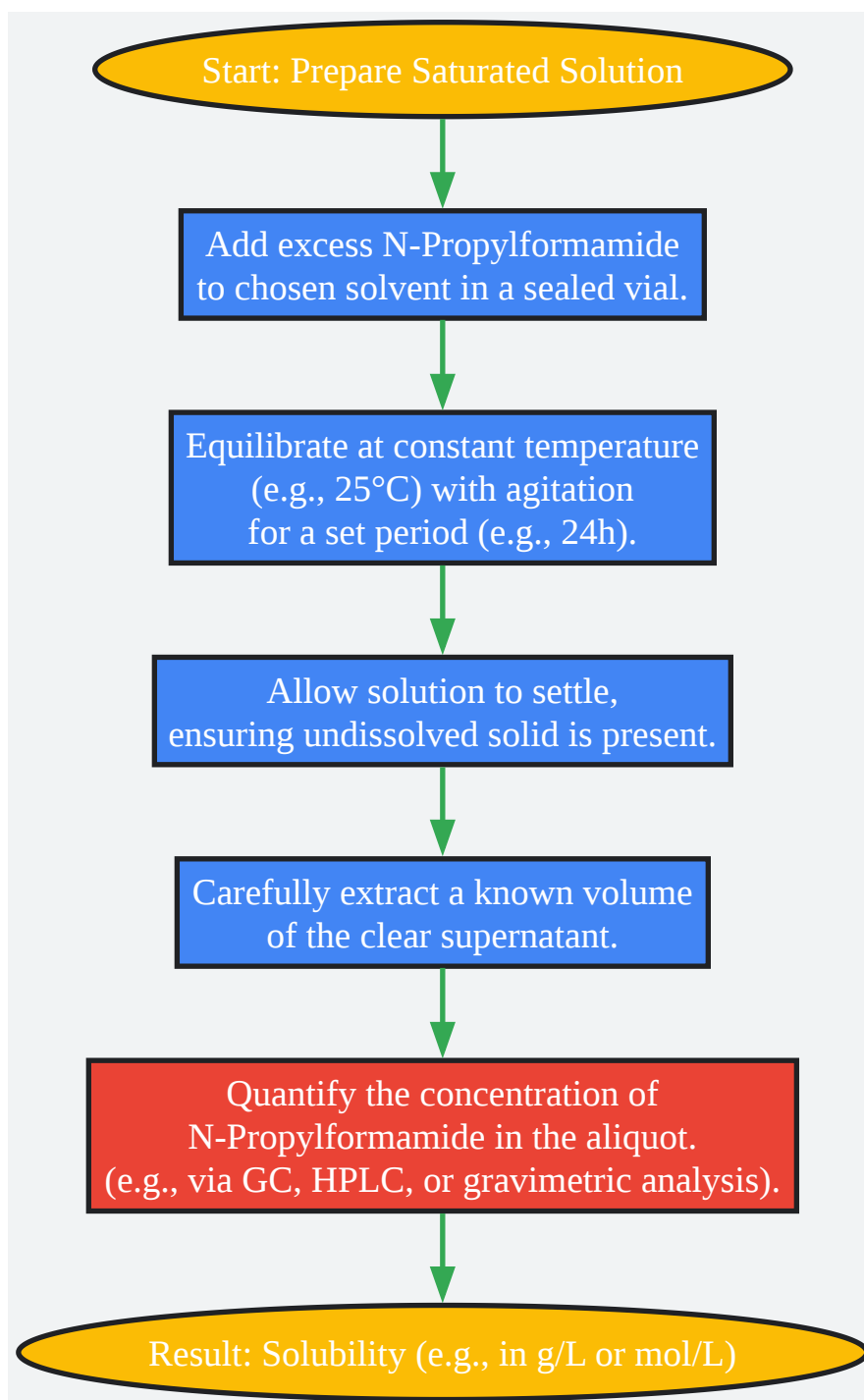
Protocol: Determination of Atmospheric Boiling Point

The boiling point is a fundamental property reflecting intermolecular forces. Its accurate determination is crucial for purification by distillation and for defining safe handling temperatures.

- **Apparatus Setup:** Assemble a standard distillation apparatus using a round-bottom flask, a condenser, a thermometer adapter, and a collection flask. Ensure all glassware is clean and dry.
- **Thermometer Calibration: Causality Check:** An uncalibrated thermometer is a primary source of error. Calibrate the thermometer using a known standard, such as the boiling point of deionized water (100°C at 1 atm).
- **Sample Addition:** Place a sample of **N-Propylformamide** (approx. 1/2 to 2/3 full) and a few boiling chips into the round-bottom flask. The boiling chips are essential to prevent bumping and ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle. The heating rate should be controlled to achieve a distillation rate of 1-2 drops per second.
- **Equilibrium Measurement:** Record the temperature when the vapor condensation ring is stable on the thermometer bulb and the temperature reading is constant. This temperature, corrected for atmospheric pressure, is the boiling point.
- **Validation:** The sharpness of the boiling point range provides an indication of purity. A narrow range (e.g., < 1°C) suggests a pure compound.

Workflow: Experimental Solubility Assessment

The following workflow provides a robust method for quantifying the solubility of **N-Propylformamide** in a given solvent.



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Caption: Workflow for Experimental Solubility Determination.

Trustworthiness Principle: The key to this protocol's validity is ensuring true equilibrium is reached (Step 2) and that only the saturated liquid phase is sampled (Step 4). The presence of undissolved solute (Step 3) is the visual confirmation that the solution is indeed saturated.

Stability and Safety Considerations

- **Chemical Stability:** Amides are generally stable compounds. However, **N-Propylformamide** can undergo hydrolysis to propylamine and formic acid under strong acidic or basic conditions, particularly at elevated temperatures.
- **Safe Handling:** While specific GHS data for **N-Propylformamide** is not detailed in the initial search, related amides can cause skin and eye irritation.^[1] Standard laboratory practice dictates the use of personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.^{[10][11]}

Applications in Research and Development

The physicochemical properties of **N-Propylformamide** underpin its utility in various scientific domains.

- **Solvent:** Its high polarity and hydrogen bonding ability make it a potentially useful solvent for reactions involving polar reagents or for dissolving certain polymers.^[12]
- **Organic Synthesis:** As a secondary amide, it can serve as a precursor for the synthesis of more complex nitrogen-containing molecules through various reactions at the nitrogen or carbonyl group.^{[13][14]}
- **Drug Discovery:** In medicinal chemistry, the N-propyl-amide moiety can be a key structural element in bioactive molecules. Its balance of polarity and lipophilicity can influence a compound's absorption, distribution, metabolism, and excretion (ADME) properties.

Conclusion

N-Propylformamide is a versatile chemical entity defined by the interplay of its polar amide core and its nonpolar alkyl chain. Its high boiling point, balanced solubility characteristics, and specific spectroscopic fingerprint are direct results of its molecular structure. For the researcher, scientist, or drug development professional, a thorough understanding of these fundamental physicochemical properties is not merely academic; it is the essential foundation for innovation, enabling the design of robust synthetic routes, the formulation of effective solutions, and the development of novel molecular therapies. The experimental and analytical

frameworks provided herein serve as a reliable guide to harnessing the full potential of this compound in a scientific setting.

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